

Application Note: N-Carbamoyl-L-cysteine in Drug Development

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Compound of Interest

Compound Name: *N-Carbamoyl-L-cysteine*

CAS No.: 173144-48-4

Cat. No.: B064889

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Biocatalytic Intermediates, Prodrug Scaffolds, and Antioxidant Systems

Part 1: Executive Summary

N-Carbamoyl-L-cysteine (NCLC) represents a critical junction in the "chiral pool" of pharmaceutical chemistry.^[1] While often overshadowed by its acetylated analog (N-Acetylcysteine, NAC), NCLC serves a distinct and vital role in two primary domains of drug development:

- **Biocatalytic API Manufacturing:** It is the obligate intermediate in the "Hydantoinase Process," a dominant industrial method for producing optically pure non-natural amino acids and L-cysteine derivatives.
- **Therapeutic Scaffolding:** As a stable conjugate acid of N-carbamoyl-L-cysteinate, it offers a unique prodrug vector for delivering free thiols, with emerging applications in dermatology and cosmeceuticals due to its antioxidant profile and lower acidity compared to cysteine hydrochloride.^[1]

This guide details the physicochemical properties of NCLC, its application in enzymatic resolution protocols, and methods for assessing its antioxidant capacity.

Part 2: Chemical & Physicochemical Profile[2]

Understanding the stability and solubility differences between NCLC and its analogs is crucial for formulation and process design. NCLC possesses a carbamoyl moiety (

) on the nitrogen, which alters its pKa and zwitterionic behavior compared to NAC.[1]

Table 1: Comparative Physicochemical Profile

Property	L-Cysteine	N-Acetylcysteine (NAC)	N-Carbamoyl-L-cysteine (NCLC)
MW (g/mol)	121.16	163.20	164.18
CAS Number	52-90-4	616-91-1	24583-23-1
Thiol pKa	~8.3	~9.5	~8.6 (Est.)[1]
Solubility (Water)	High (unstable)	High	Moderate
Stability (pH 7)	Low (Rapid oxidation to Cystine)	High	Moderate (Hydrolytically stable, oxidatively sensitive)
Primary Utility	API / Nutrient	Mucolytic / Antioxidant	Enzymatic Intermediate / Cosmeceutical

“

Expert Insight: The carbamoyl group in NCLC is less electron-withdrawing than the acetyl group in NAC. This subtle electronic difference affects the nucleophilicity of the thiol group, making NCLC a unique candidate for conjugation chemistry where NAC might be too stable or L-Cysteine too reactive.

Part 3: Application in API Manufacturing (The Hydantoinase Process)

The most high-value application of NCLC is as an intermediate in the enzymatic resolution of racemic hydantoins to produce optically pure amino acids. This "Hydantoinase-Carbamoylase" cascade is preferred over chemical resolution because it achieves 100% theoretical yield via dynamic kinetic resolution (spontaneous racemization of the substrate).[1]

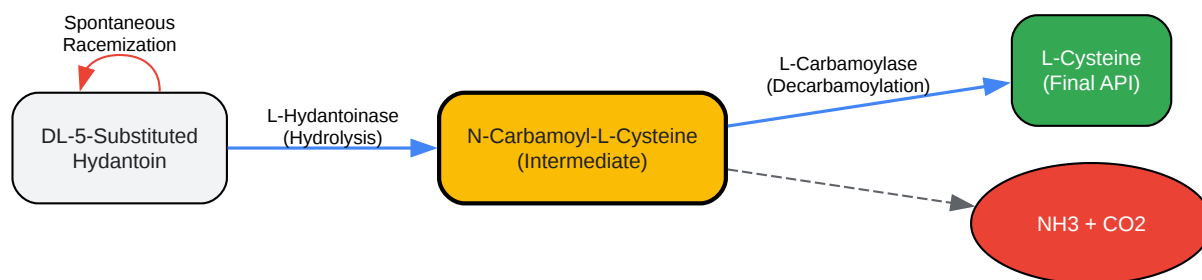
Mechanism of Action

The process involves two enzymatic steps:[2]

- Hydantoinase (D- or L- specific): Hydrolyzes the hydantoin ring to open the cyclic amide, forming N-carbamoyl-amino acid.[1]
- Carbamoylase (N-carbamoyl-amino acid amidohydrolase): Cleaves the N-carbamoyl group to release the free amino acid, ammonia, and

[1]

Visualization: The Enzymatic Cascade



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Caption: The biocatalytic cascade converting racemic hydantoins to L-Cysteine via the NCLC intermediate.

Protocol 1: Enzymatic Hydrolysis Assay (L-Carbamoylase Activity)[1]

Objective: To quantify the specific activity of L-carbamoylase by measuring the conversion of **N-Carbamoyl-L-cysteine** to L-Cysteine.

Reagents:

- Substrate Stock: 50 mM **N-Carbamoyl-L-cysteine** in 100 mM Potassium Phosphate Buffer (pH 7.5).
- Enzyme Prep: Purified L-Carbamoylase or crude cell lysate.[1]
- Stop Solution: 10% Trichloroacetic acid (TCA).[1]
- Detection Reagent (Acid Ninhydrin): Dissolve 2.5 g ninhydrin in 40 mL 6 M phosphoric acid and 60 mL glacial acetic acid.[1]

Procedure:

- Incubation: Mix 100 µL of Enzyme Prep with 900 µL of Substrate Stock pre-warmed to 37°C.
- Reaction: Incubate at 37°C with gentle shaking (200 rpm).
- Sampling: At

min, withdraw 100 µL aliquots.
- Quenching: Immediately add aliquot to 100 µL Stop Solution (TCA) to precipitate protein. Centrifuge at 10,000 x g for 5 min.
- Colorimetric Development: Mix 100 µL of supernatant with 100 µL of Acid Ninhydrin reagent and 100 µL glacial acetic acid.
- Heating: Boil at 100°C for 10 minutes. (Specific for free amino acid detection; N-carbamoyl derivatives do not react significantly with acid ninhydrin).[1]

- Quantification: Measure Absorbance at 560 nm. Calculate concentration using an L-Cysteine standard curve.[\[1\]](#)

Validation Criteria:

- Linearity:
for the time-course.[\[1\]](#)
- Specific Activity: Defined as μmol L-Cysteine produced per minute per mg protein.[\[1\]](#)

Part 4: Therapeutic & Cosmetic Applications[\[4\]](#)

While NAC is the clinical standard for mucolysis, NCLC is gaining traction in dermatological drug development and cosmeceuticals. Its stability profile allows it to act as a "slow-release" cysteine donor, mitigating the rapid oxidative degradation often seen with free cysteine in topical formulations.

Protocol 2: In Vitro Antioxidant Capacity (DPPH Scavenging)[\[1\]](#)

Objective: To determine the radical scavenging efficiency of NCLC compared to NAC.

Reagents:

- DPPH Stock: 0.2 mM 2,2-diphenyl-1-picrylhydrazyl in methanol (Keep in dark).
- Test Compounds: NCLC and NAC (0.1 - 5.0 mM serial dilutions).[\[1\]](#)

Procedure:

- Setup: In a 96-well microplate, add 20 μL of Test Compound dilution.
- Initiation: Add 180 μL of DPPH Stock to each well.
- Control: Use 20 μL Methanol + 180 μL DPPH as the negative control ().

- Incubation: Incubate in the dark at Room Temperature for 30 minutes.
- Measurement: Read Absorbance at 517 nm ().

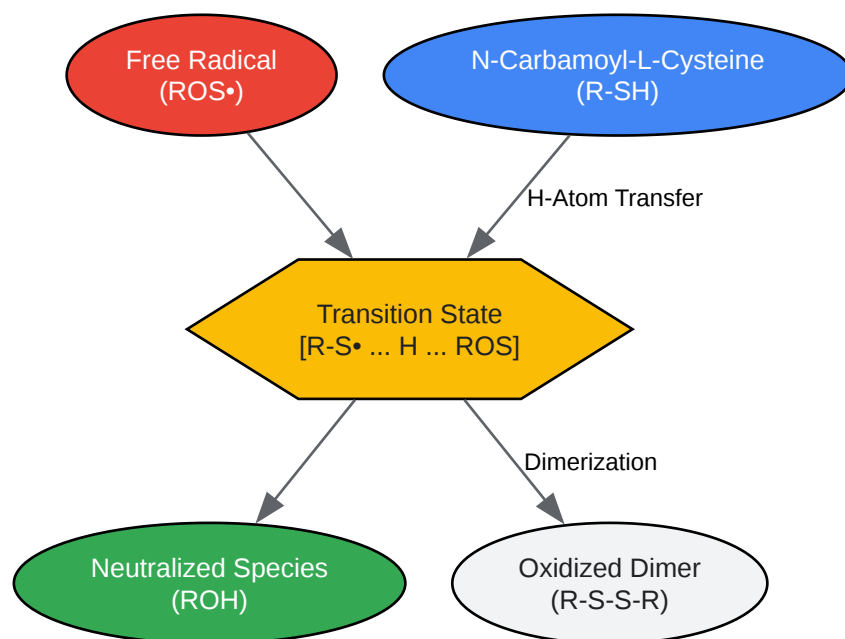
Calculation:

Plot % Inhibition vs. Concentration to determine

.^[1] Lower

indicates higher antioxidant potency.^[1]

Visualization: Antioxidant Mechanism



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Caption: Mechanism of ROS scavenging by NCLC, resulting in disulfide formation.^[1]

Part 5: Chemical Synthesis (Reference Standard)^[1]

For analytical method development, high-purity reference standards are required.^[1] If commercial stock is unavailable, NCLC can be synthesized via the reaction of L-Cysteine with cyanate.

Protocol 3: Chemical Synthesis of **N-Carbamoyl-L-Cysteine**

- **Dissolution:** Dissolve 10 g (0.082 mol) of L-Cysteine in 100 mL of water.
- **Cyanate Addition:** Add 8.1 g (0.1 mol) of Potassium Cyanate (KOCN) slowly with stirring.
- **Heating:** Heat the mixture to 60-70°C for 1 hour. The solution should remain clear.
- **Acidification:** Cool to room temperature and acidify to pH 2.0 using concentrated HCl. This protonates the carbamoyl derivative, reducing its solubility.
- **Crystallization:** Cool on ice for 2 hours. White crystals of **N-carbamoyl-L-cysteine** will precipitate.^[1]
- **Purification:** Filter the crystals and wash with ice-cold water followed by cold ethanol. Recrystallize from water/ethanol if necessary.^[1]
- **Characterization:** Confirm identity via melting point (~160°C dec.) and Mass Spectrometry (M+H = 165.03).

References

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